

Unable to Identify "CHS-111" as a Specific Therapeutic Agent

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CHS-111

Cat. No.: B1668922

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Following a comprehensive search for "**CHS-111**," it has not been possible to identify a specific therapeutic agent or chemical compound with this designation in the available scientific literature and public databases. The search results for "**CHS-111**" are predominantly associated with university course codes, most notably for "The Chicana/o and the Arts" at California State University, Northridge.^{[1][2]}

Further inquiries for "CHS" in combination with terms relevant to drug development, such as "in vitro," "in vivo," "mechanism of action," and "signaling pathway," consistently yielded information pertaining to Chalcone Synthase (CHS). CHS is a key enzyme in the flavonoid biosynthesis pathway in plants.^{[3][4][5]} While scientifically significant, this is unrelated to a specific synthetic compound for therapeutic use.

A single search result mentioned "CHGN111," an inhibitor of the mitochondrial enzyme CLK-1.^[6] However, this is a distinct identifier, and no link to "**CHS-111**" could be established from the provided information.

Without specific data on a compound designated "**CHS-111**," it is not possible to fulfill the request for an in-depth technical guide. This includes the summarization of quantitative data, detailing of experimental protocols, and the creation of signaling pathway diagrams.

To proceed, clarification is required from the user to provide a more specific identifier for the compound of interest. This may include:

- Alternative names or synonyms

- The chemical structure or class
- The primary research institution or company developing the compound
- Any associated publication DOIs or patent numbers

Upon receiving more specific information, a renewed search can be conducted to gather the necessary data to address the user's request.

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References

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